

A Guide to Inter-laboratory Comparisons of Dynamic Olfactometry Results

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Odor

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This guide provides an objective comparison of inter-laboratory performance in dynamic olfactometry, a sensory measurement technique used to quantify **odor** concentration. The data and protocols presented are essential for understanding the variability and reproducibility of olfactometry results, ensuring data quality, and facilitating the comparison of findings across different research and development sites. The information is primarily based on the European Standard EN 13725:2022, which provides a standardized framework for this sensory analysis.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Data Presentation: Performance in Proficiency Testing

Inter-laboratory comparisons, often conducted as proficiency tests, are crucial for assessing the performance of olfactometry laboratories. In these tests, participating laboratories measure the **odor** concentration of a distributed, standardized **odorant**, such as n-butanol. The results are then compared against established criteria for accuracy and precision.[\[6\]](#)[\[7\]](#)

Below are tables summarizing typical quantitative data from such comparisons. It is important to note that these are illustrative examples compiled from various reports to demonstrate the expected range of performance.

Table 1: Example Results of an Inter-laboratory Comparison for n-Butanol **Odor** Concentration

Laboratory ID (Anonymized)	Reported Concentration (ouE/m³)	Assigned Value (ouE/m³)	Z-Score	Accuracy (A)	Repeatability (r)	Compliance with EN 13725
Lab 1	45	50	-0.5	0.10	0.25	Yes
Lab 2	65	50	1.5	0.20	0.30	Yes
Lab 3	30	50	-2.0	0.30	0.45	No
Lab 4	52	50	0.2	0.05	0.20	Yes
Lab 5	75	50	2.5	0.35	0.50	No
Lab 6	48	50	-0.2	0.08	0.22	Yes

Note: The Z-score indicates how many standard deviations an observation is from the mean. A common acceptance criterion is a Z-score between -2 and 2.

Table 2: Key Performance Indicators from Various Proficiency Tests

Parameter	Description	Typical Range of Results	EN 13725:2003 Requirement
Accuracy (A)	The closeness of agreement between a single test result and the accepted reference value.	0.05 - 0.35	$A \leq 0.217$
Repeatability (r)	The precision under conditions where independent test results are obtained with the same method on identical test items in the same laboratory by the same operator using the same equipment within short intervals of time.	0.20 - 0.50	$r \leq 0.477$
Inter-laboratory Standard Deviation (log units)	A measure of the dispersion of the results among different laboratories.	0.10 - 0.30	Not explicitly defined, but lower is better.
Within-laboratory Standard Deviation (log units)	A measure of the dispersion of the results within a single laboratory.	0.05 - 0.15	Not explicitly defined, but lower is better.

Source: Compiled from various inter-laboratory comparison reports and publications.[\[8\]](#)[\[9\]](#)

Experimental Protocols

The following is a detailed methodology for dynamic olfactometry as prescribed by the EN 13725:2022 standard.

Panel Selection and Screening

- Objective: To select a panel of assessors with a "normal" sense of smell.
- Procedure:
 - Potential panelists are screened for their sensitivity to a reference **odorant**, typically n-butanol.
 - Their individual **odor** detection thresholds for n-butanol must fall within a defined range (e.g., 20 to 80 ppb).
 - The standard deviation of their individual responses is also assessed to ensure consistency.
 - A minimum of four panelists is required for a measurement.[\[10\]](#)

Sample Preparation and Dilution

- Objective: To prepare a series of dilutions of the **odor** sample for presentation to the panelists.
- Procedure:
 - The **odor** sample is collected in a non-reactive, **odor**-free sample bag (e.g., Nalophan).
 - An olfactometer, a precision device for diluting gases, is used to mix the **odorous** sample with **odor**-free, neutral air.
 - A series of dilutions is prepared in a geometric progression, typically with a factor of two.

Presentation to Panelists and Threshold Determination

- Objective: To determine the dilution at which 50% of the panel can just detect the **odor**.
- Procedure:
 - The diluted samples are presented to the panelists in an ascending order of concentration.

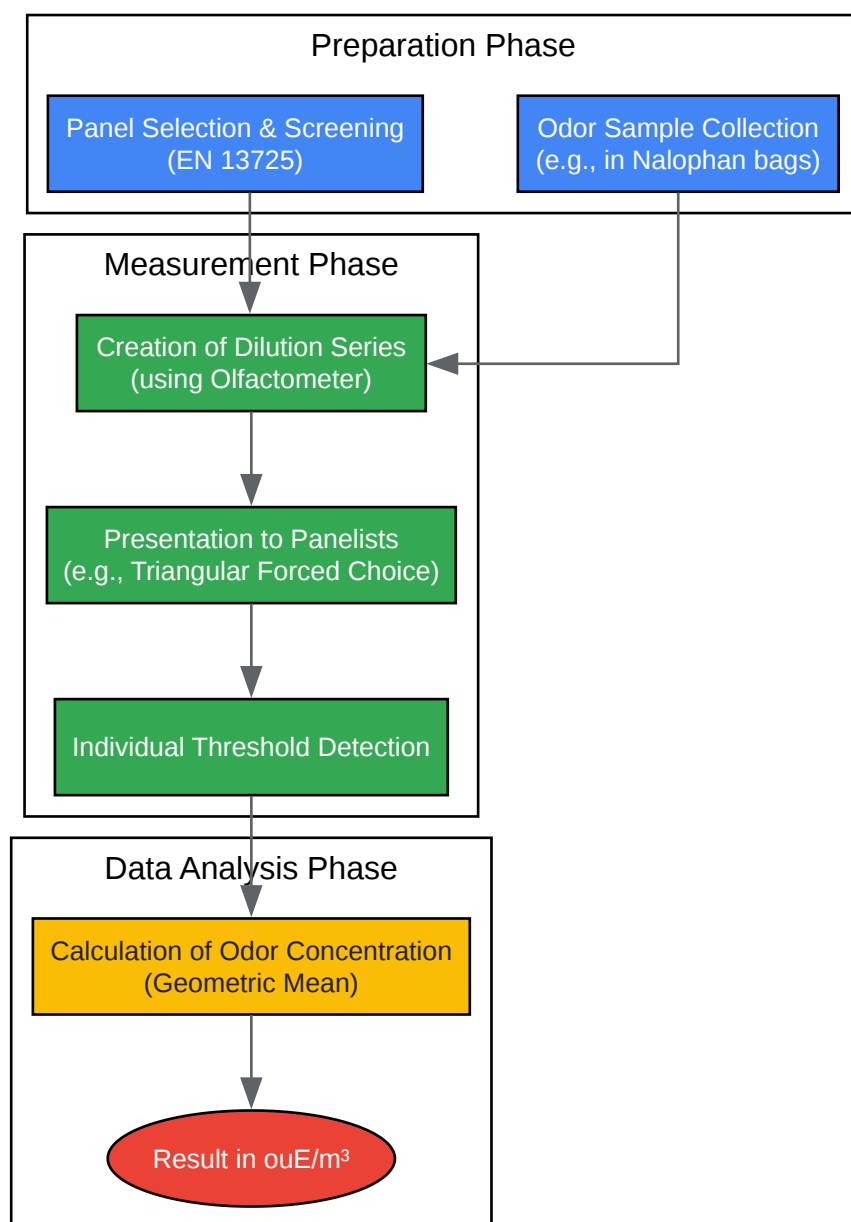
- Different presentation methods can be used, such as the "triangular forced choice" (one port with the diluted **odor** and two with neutral air) or the "yes/no" method (one port with either the diluted **odor** or neutral air).[\[10\]](#)
- Panelists are asked to indicate at which port they detect an **odor**.
- The individual threshold estimate for each panelist is calculated as the geometric mean of the concentrations at which they last did not detect the **odor** and first did detect the **odor**.

Calculation of Odor Concentration

- Objective: To calculate the final **odor** concentration of the sample.
- Procedure:
 - The individual threshold estimates of all panelists are collected.
 - The **odor** concentration of the sample is calculated as the geometric mean of the individual threshold estimates.
 - The result is expressed in European Odour Units per cubic meter (ouE/m³). One ouE/m³ is by definition the **odor** concentration at the detection threshold.[\[2\]](#)

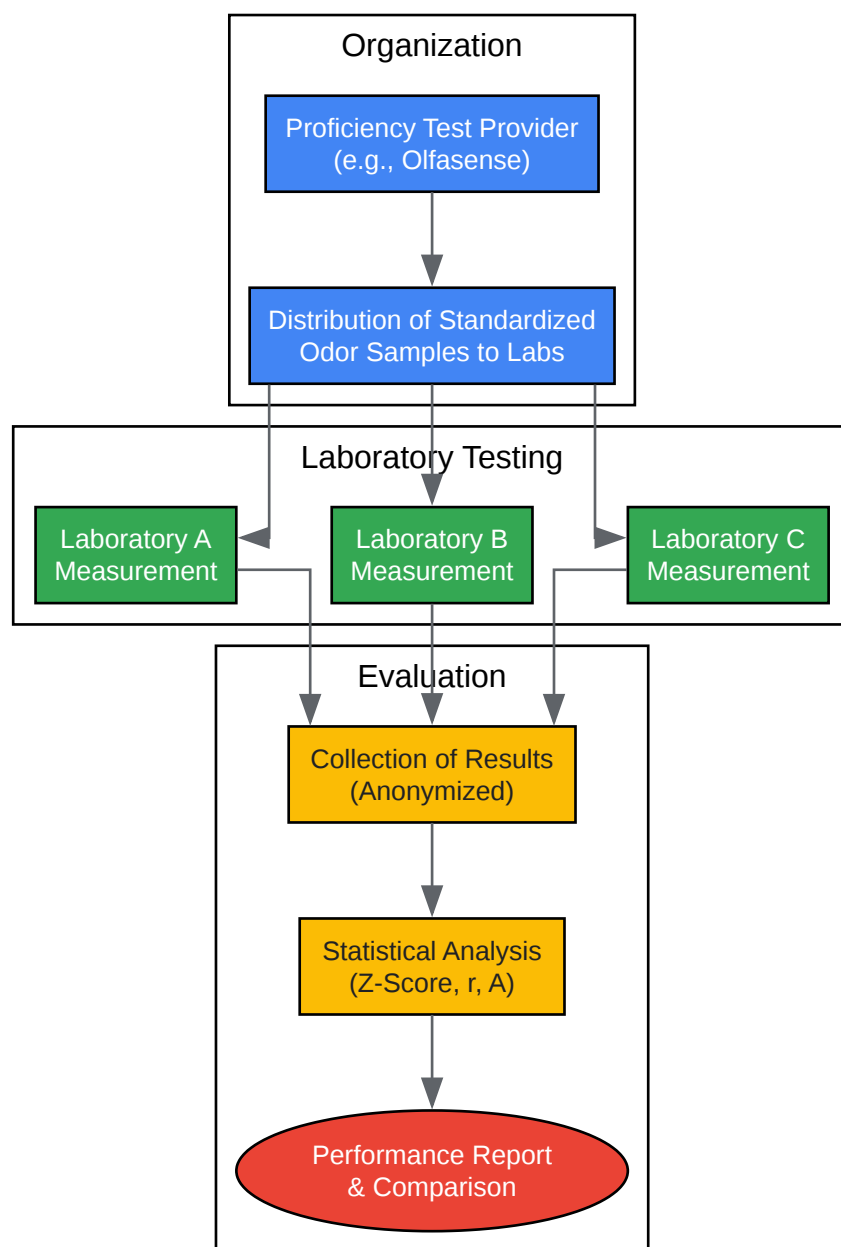
Mandatory Visualizations

The following diagrams illustrate the key workflows in dynamic olfactometry and the inter-laboratory comparison process.



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Figure 1: Experimental Workflow for Dynamic Olfactometry.



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Figure 2: Inter-laboratory Comparison Workflow.

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- To cite this document: BenchChem. [A Guide to Inter-laboratory Comparisons of Dynamic Olfactometry Results]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175460#inter-laboratory-comparison-of-dynamic-olfactometry-results]

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